

Technical Guide: 3-Cyclopentyl-L-alanine Methyl Ester HCl

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Methyl 2-amino-3-cyclopentylpropanoate HCl*
Cat. No.: *B8178868*

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Strategic Utilization in Peptidomimetics and Drug Discovery

Executive Summary

3-Cyclopentyl-L-alanine methyl ester hydrochloride (Cpa-OMe·HCl) is a critical non-proteinogenic amino acid building block. Structurally, it serves as a lipophilic, steric variant of leucine or alanine, introducing a rigid cyclopentyl ring that significantly alters the pharmacokinetic (PK) profile of peptide-based therapeutics.

This guide provides an exhaustive technical analysis of Cpa-OMe·HCl, detailing its physicochemical properties, validated synthesis protocols, and application in structure-activity relationship (SAR) campaigns—specifically for targets like Cathepsin S, HCV protease, and KEAP1/NRF2 interactions.

Physicochemical Profile

The following specifications define the research-grade standard for this compound.

Table 1: Core Technical Specifications

Property	Specification
Systematic Name	Methyl (2S)-2-amino-3-cyclopentylpropanoate hydrochloride
CAS Number	2379557-35-2 (HCl Salt) / 1119833-62-3 (Free Base)
Molecular Formula	C ₉ H ₁₇ NO ₂ [1] · HCl
Molecular Weight	207.70 g/mol
Appearance	White to off-white crystalline powder
Solubility	Soluble in Water (>50 mg/mL), Methanol, DMSO
Hygroscopicity	High (Deliquescent upon prolonged air exposure)
Storage	+2°C to +8°C (Desiccated); -20°C for long-term
Chiral Purity	Typically ≥ 99% ee (Enantiomeric Excess)

Synthesis & Preparation Mechanism

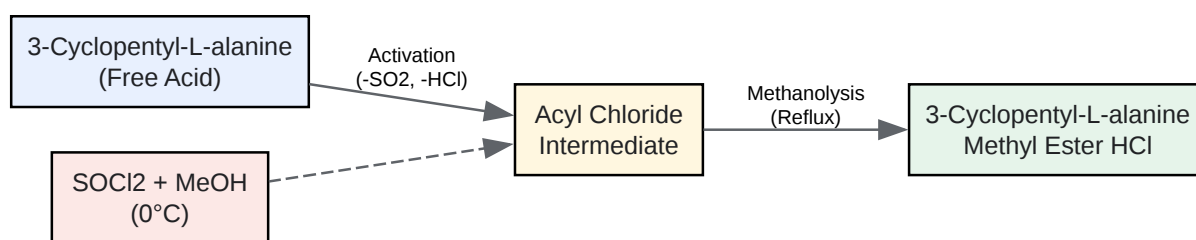
Mechanistic Pathway: Fischer Esterification

The most robust synthesis involves the acid-catalyzed esterification of 3-cyclopentyl-L-alanine using thionyl chloride (

) in anhydrous methanol. This method generates anhydrous HCl in situ, driving the equilibrium toward the ester while precipitating the product as the hydrochloride salt.

Reaction Workflow Diagram

The following diagram illustrates the transformation from the free acid to the methyl ester hydrochloride, highlighting critical intermediate states.



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Caption: Figure 1. Acid-catalyzed conversion of 3-cyclopentyl-L-alanine to its methyl ester hydrochloride salt.

Validated Experimental Protocol

Objective: Synthesis of 10g of Cpa-OMe·HCl.

- Setup: Equip a 250 mL round-bottom flask with a magnetic stir bar and a reflux condenser topped with a drying tube. Flush with Nitrogen ().
- Solvent Charge: Add 50 mL of anhydrous Methanol (MeOH) and cool to 0°C in an ice bath.
- Activation: Dropwise, add 5.0 mL Thionyl Chloride () over 20 minutes.
 - Note: Exothermic reaction.[2][3][4] Ensure temperature remains <10°C to prevent byproduct formation.
- Substrate Addition: Add 10.0 g of 3-Cyclopentyl-L-alanine in one portion.
- Reaction: Remove ice bath. Heat to reflux (65°C) for 3–4 hours.
 - Self-Validation Check: Monitor by TLC (System: DCM/MeOH 9:1). Stain with Ninhydrin.[3] The starting material (Rf ~0.3) should disappear, replaced by the ester (Rf ~0.6).
- Workup:

- Concentrate in vacuo to remove MeOH and excess
- Co-evaporate with diethyl ether () (2x 30 mL) to remove residual acid traces.
- Triturate the resulting oil/solid with cold to induce crystallization.
- Isolation: Filter the white precipitate, wash with cold ether, and dry under high vacuum.

Applications in Drug Discovery

Structural Role in Peptidomimetics

Cpa-OMe[5]·HCl is utilized to introduce the Cyclopentylalanine (Cpa) residue. This residue mimics the lipophilicity of Leucine or Phenylalanine but offers:

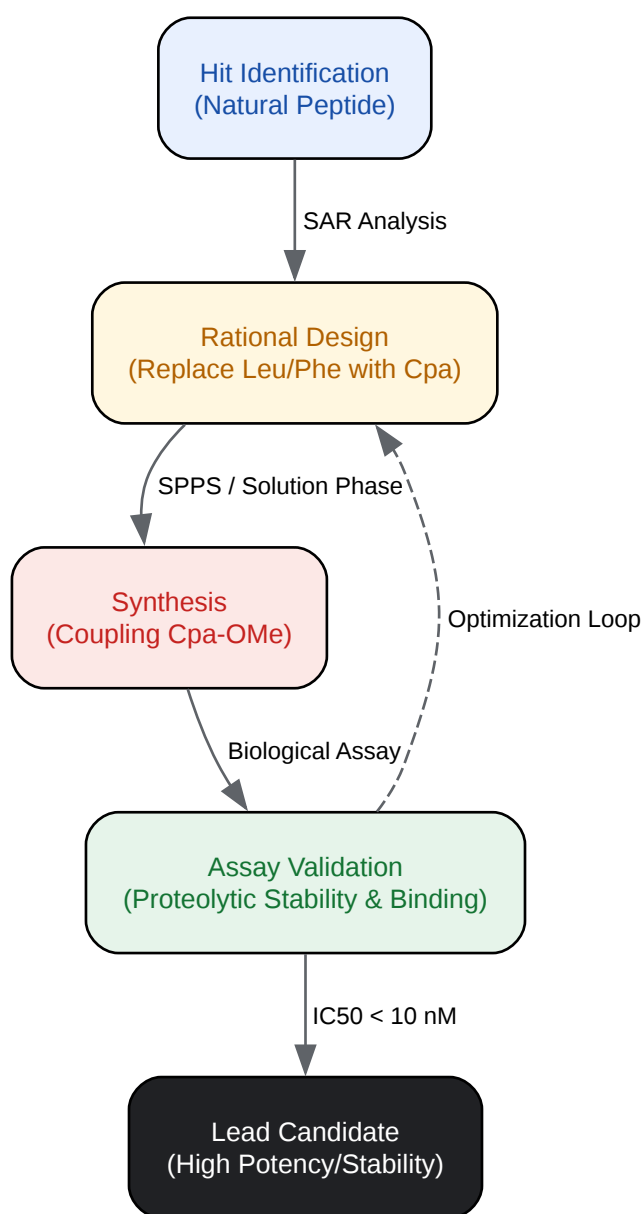
- Steric Bulk: The cyclic side chain restricts conformational freedom, potentially locking peptides into bioactive conformations.
- Proteolytic Stability: Non-natural side chains resist cleavage by endogenous proteases (e.g., chymotrypsin).

Key Therapeutic Areas

- Cathepsin S Inhibitors:
 - Used to synthesize N-arylaminoethyl amides. The Cpa residue occupies the S2 hydrophobic pocket of the enzyme, improving selectivity over other Cathepsins [1].
- HCV Protease Inhibitors:
 - Analogous to the cyclopropylalanine moiety found in Telaprevir. Cpa derivatives are used in SAR studies to probe the size limit of the P1/P2 pockets in viral proteases [2].
- KEAP1/NRF2 Interaction:

- Used in peptide optimization to probe the P2 pocket of KEAP1.[6] Cpa replaces natural residues to enhance binding affinity in macrocyclic inhibitors designed to activate NRF2 for antioxidant therapy [3].

Discovery Workflow Diagram



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Caption: Figure 2. Integration of Cyclopentylalanine into the hit-to-lead optimization cycle.

Handling, Stability, and QC

Stability & Storage

- Hygroscopicity: The HCl salt is prone to absorbing atmospheric moisture, which can hydrolyze the ester back to the acid over time.
- Protocol: Always warm the container to room temperature before opening to prevent condensation. Store under inert gas (or) if possible.

Quality Control (QC) Methods

To ensure integrity before use in critical couplings:

- ^1H NMR (DMSO-d_6): Confirm the methyl ester singlet (~3.6-3.7 ppm) and the integrity of the cyclopentyl ring protons (1.0-1.8 ppm multiplet).
- HPLC: Run a gradient of 5-95% ACN in Water (+0.1% TFA). The free acid will elute significantly earlier than the ester.
- Chloride Content: Titration with Silver Nitrate () can confirm the stoichiometry of the HCl salt (Target: ~17% Cl).

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